

Preladenant-d3 chemical properties and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Preladenant-d3**

Cat. No.: **B12417975**

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An In-depth Technical Guide to the Chemical Properties and Stability of **Preladenant-d3**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Preladenant-d3 is the deuterated analog of Preladenant, a potent and highly selective antagonist of the adenosine A2A receptor.^[1] As a stable isotope-labeled compound, **Preladenant-d3** serves as an invaluable tool in pharmaceutical research and development, particularly in pharmacokinetic studies, therapeutic drug monitoring, and as an internal standard for quantitative bioanalysis.^[1] This technical guide provides a comprehensive overview of the chemical properties and stability of **Preladenant-d3**, including detailed experimental protocols and an examination of its mechanism of action.

Chemical Properties of Preladenant-d3

The fundamental chemical and physical properties of **Preladenant-d3** are summarized in the tables below. While specific experimental data for the melting and boiling points of **Preladenant-d3** are not readily available in the public domain, the properties of its non-deuterated parent compound, Preladenant, are provided for reference.

Table 1: General Chemical Properties of **Preladenant-d3**

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₆ D ₃ N ₉ O ₃	[1]
Molecular Weight	506.57 g/mol	[1]
Appearance	White to off-white solid	[2]
CAS Number	1346599-84-5	[1]

Table 2: Structural Information of **Preladenant-d3** and Parent Compound

Identifier	Value	Compound
IUPAC Name	2-(2-Furanyl)-7-[2-[4-[4-[2-(methoxy-d3)ethoxy]phenyl]-1-piperazinyl]ethyl]-7H-pyrazolo[4,3-e][3][4][5]triazolo[1,5-c]pyrimidin-5-amine	Preladenant-d3
SMILES	NC1=NC(N(CCN2CCN(C3=C[C=CC=C3]C=C2)N=C4)=C4C5=NC(C6=CC=CO6)=NN15	Preladenant-d3
InChI	InChI=1S/C25H29N9O3/c1-35-15-16-36-19-6-4-18(5-7-19)32-11-8-31(9-12-32)10-13-33-23-20(17-27-33)24-28-22(21-3-2-14-37-21)30-34(24)25(26)29-23/h2-7,14,17H,8-13,15-16H2,1H3,(H2,26,29)	Preladenant
InChIKey	DTYWJKSSUANMHD-UHFFFAOYSA-N	Preladenant

Table 3: Solubility Data

Solvent	Solubility	Source(s)
DMSO	≥7.3 mg/mL	[6]
Water	Insoluble	[4]
Ethanol	Insoluble	[4]

Stability Profile

Understanding the stability of **Preladenant-d3** is critical for its proper handling, storage, and use in experimental settings. This section details its known degradation pathways, based on studies of the parent compound, and provides recommendations for storage and handling.

Degradation Pathways

Forced degradation studies on the parent compound, Preladenant (SCH 420814), have identified several degradation products under various stress conditions, including hydrolysis, oxidation, heat, and photolysis. A study utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS) and Fourier Transform (FT) MS successfully characterized a total of ten degradation products. This information is crucial for developing stability-indicating analytical methods and for understanding the potential impurities that may arise during manufacturing and storage.

Recommended Storage Conditions and Shelf Life

To ensure the integrity of **Preladenant-d3**, proper storage is essential. The following recommendations are based on available data for the parent compound and general best practices for complex organic molecules.

- Solid Form: Store at -20°C for long-term storage.[6]
- In Solution (DMSO):
 - Store at -80°C for up to 2 years.[7]
 - Store at -20°C for up to 1 year.[7]

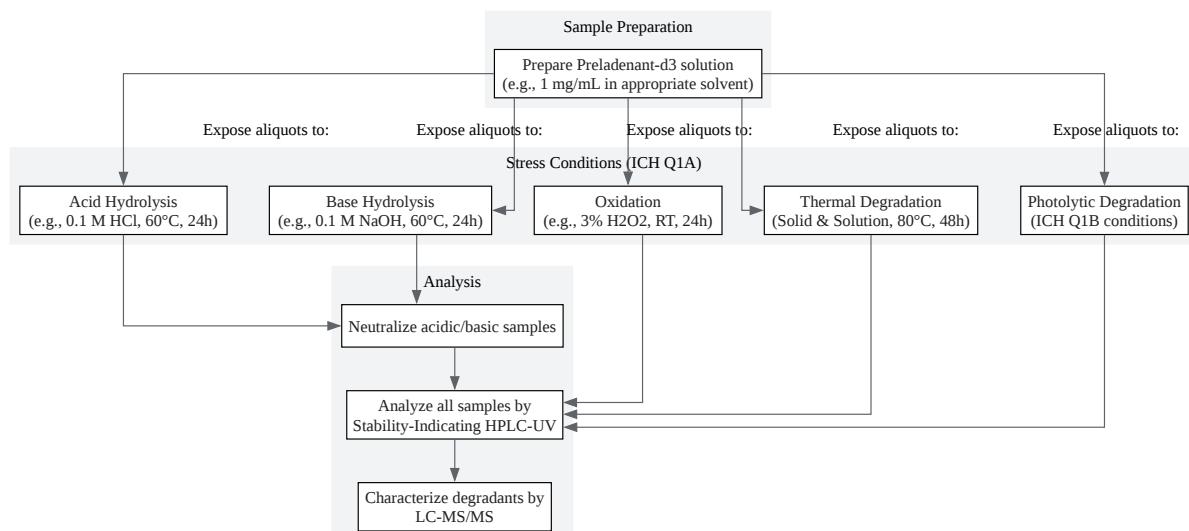
It is recommended to prepare solutions fresh for use. If storage of solutions is necessary, they should be aliquoted to avoid repeated freeze-thaw cycles.

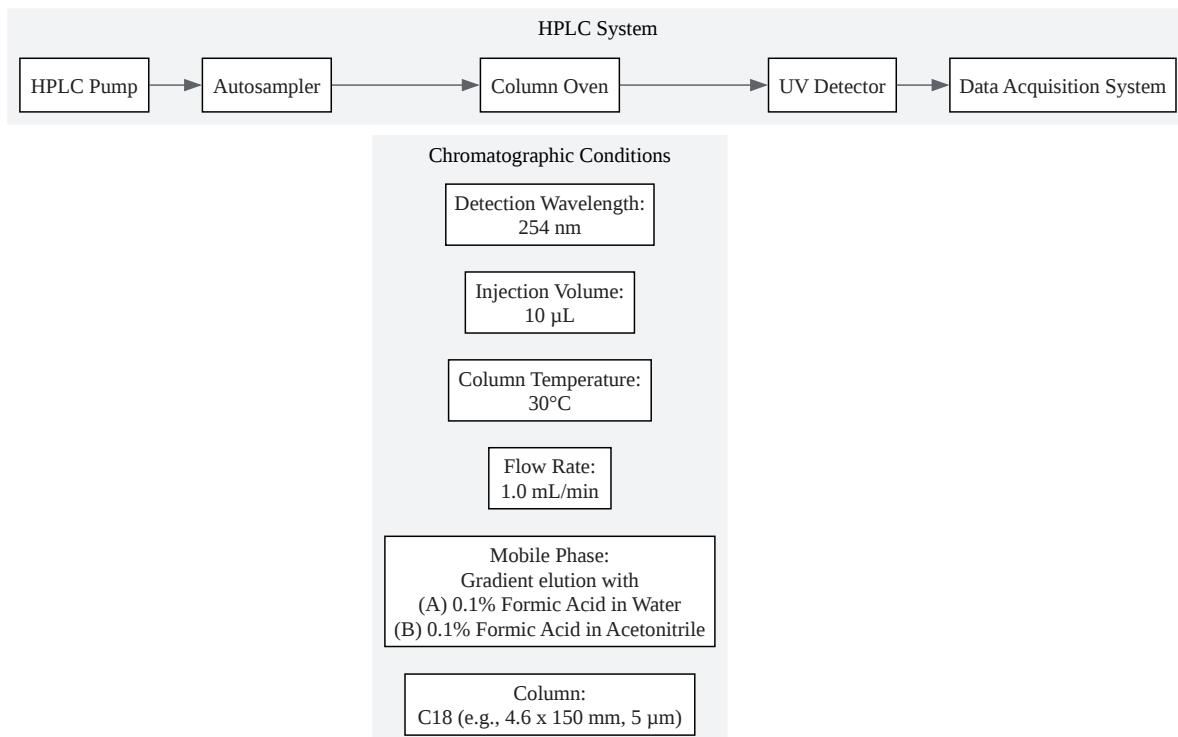
Experimental Protocols

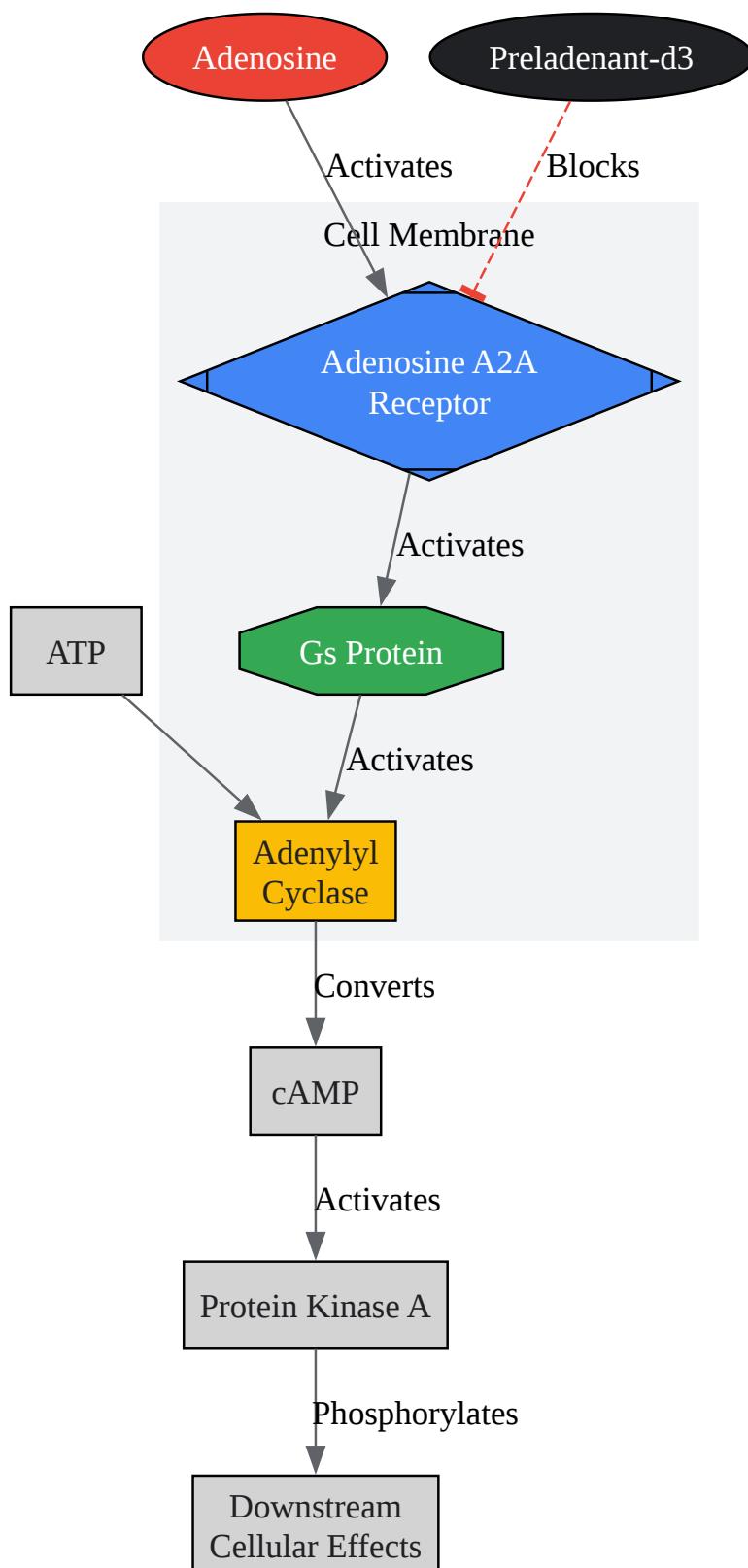
This section provides detailed methodologies for conducting forced degradation studies and for the analysis of **Preladenant-d3** using a stability-indicating HPLC method.

Forced Degradation Study Protocol

This protocol is designed to intentionally degrade **Preladenant-d3** under various stress conditions to identify potential degradation products and establish its degradation pathways, in accordance with ICH guidelines.[\[3\]](#)[\[4\]](#)







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